

Unveiling the Function of ERR α : A Technical Guide to the Chemical Probe DS45500853

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Compound of Interest

Compound Name: DS45500853

Cat. No.: B12420038

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Introduction

Estrogen-related receptor alpha (ERR α), an orphan nuclear receptor, is a key regulator of cellular metabolism, mitochondrial biogenesis, and has been implicated in the progression of various diseases, including metabolic disorders and cancer.^{[1][2]} Unlike typical nuclear receptors, ERR α is constitutively active and its function is primarily modulated by its interaction with coactivators, such as peroxisome proliferator-activated receptor-gamma coactivator-1 alpha (PGC-1 α), and corepressors, like the receptor-interacting protein 140 (RIP140).^{[3][4]} The development of chemical probes to modulate ERR α activity is crucial for dissecting its complex signaling pathways and validating it as a therapeutic target. This technical guide focuses on **DS45500853**, a potent agonist of ERR α , providing a comprehensive overview of its biochemical and cellular characterization, detailed experimental protocols, and a visual representation of the associated signaling pathways and experimental workflows.^{[5][6]}

Data Presentation

The following tables summarize the quantitative data for the characterization of **DS45500853** as an ERR α agonist.

Table 1: Biochemical Activity of **DS45500853**

Assay Type	Description	Target	Conditions	Parameter	Value	Reference
Corepressor Binding Assay	Inhibition of the binding between RIP140 corepressor peptide and the ERR α ligand-binding domain (LBD).	Human ERR α LBD	10 nM RIP140 peptide, 1.2 μ M GST-ERR α LBD	IC50	0.80 μ M	[5][7]

Table 2: Cellular Activity of **DS45500853**

Assay Type	Description	Cell Line	Conditions	Parameter	Value	Reference
Luciferase Reporter Assay	Activation of the transcriptional activity of full-length ERR α .	MG63	18 hours of incubation with DS45500853.	EC50	5.4 μ M	[5]

Experimental Protocols

Detailed methodologies for the key experiments cited are provided below. These protocols are intended to serve as a guide for researchers working with **DS45500853** and other ERR α modulators.

RIP140 Corepressor Binding Assay

This assay quantifies the ability of a compound to disrupt the interaction between the ERR α Ligand Binding Domain (LBD) and the corepressor protein RIP140.

- Materials:
 - GST-tagged human ERR α LBD
 - Biotinylated RIP140 peptide
 - Streptavidin-coated plates
 - Assay buffer (e.g., PBS with 0.1% BSA)
 - **DS45500853**
 - Detection reagent (e.g., time-resolved fluorescence)
- Procedure:
 - Coat streptavidin plates with biotinylated RIP140 peptide (10 nM) and incubate for 1 hour at room temperature.
 - Wash the plates to remove unbound peptide.
 - Prepare serial dilutions of **DS45500853** in assay buffer.
 - Add the diluted compound and GST-ERR α LBD (1.2 μ M) to the wells.
 - Incubate for 1 hour at room temperature to allow for binding.
 - Wash the plates to remove unbound ERR α LBD.
 - Add an anti-GST antibody conjugated to a fluorescent probe.
 - Incubate for 1 hour at room temperature.
 - Wash the plates and measure the signal using a suitable plate reader.

- Calculate the IC₅₀ value by plotting the percentage of inhibition against the compound concentration.

ERR α Luciferase Reporter Gene Assay

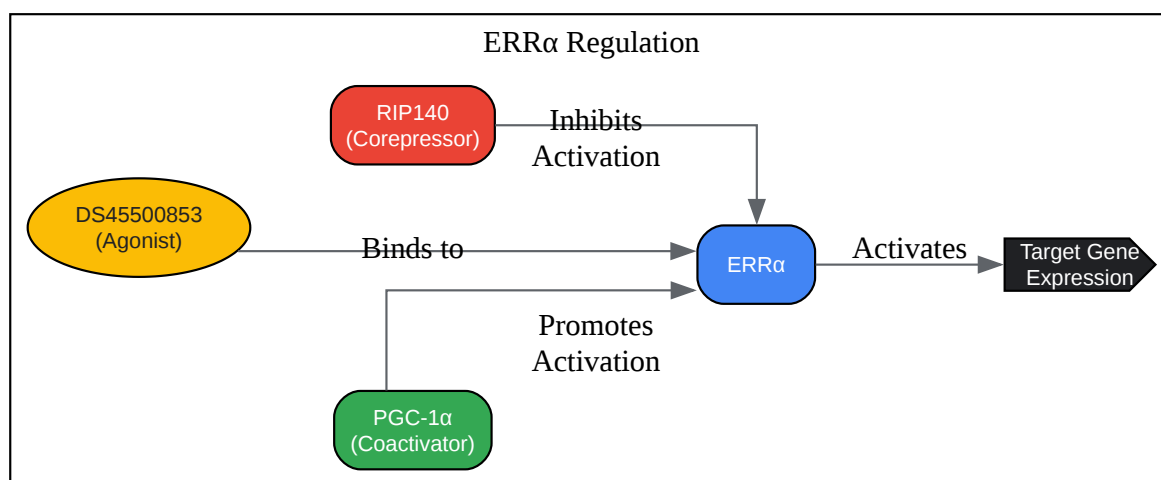
This cell-based assay measures the ability of a compound to activate the transcriptional activity of ERR α .

- Materials:
 - MG63 cells (or other suitable cell line)
 - Expression vector for full-length human ERR α
 - Luciferase reporter plasmid with ERR α response elements (ERREs)
 - Transfection reagent
 - Cell culture medium
 - **DS45500853**
 - Luciferase assay reagent
 - Luminometer
- Procedure:
 - Co-transfect MG63 cells with the ERR α expression vector and the ERRE-luciferase reporter plasmid.
 - Plate the transfected cells in a 96-well plate and allow them to adhere overnight.
 - Prepare serial dilutions of **DS45500853** in cell culture medium.
 - Treat the cells with the diluted compound and incubate for 18 hours.
 - Lyse the cells and add the luciferase assay reagent.

- Measure the luminescence using a luminometer.
- Calculate the EC50 value by plotting the fold activation against the compound concentration.

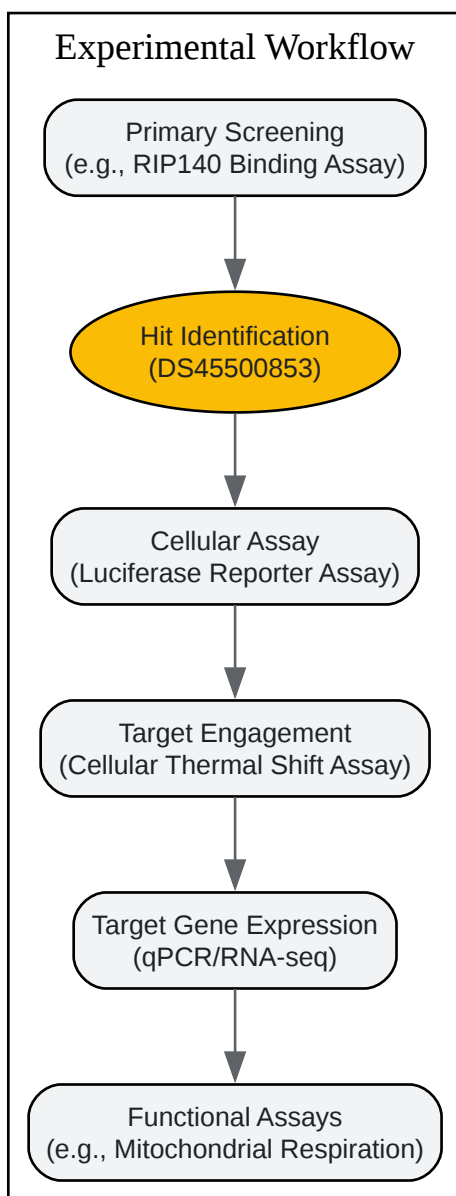
Mandatory Visualization

The following diagrams were generated using the DOT language to illustrate key concepts related to **DS45500853** and ERR α function.



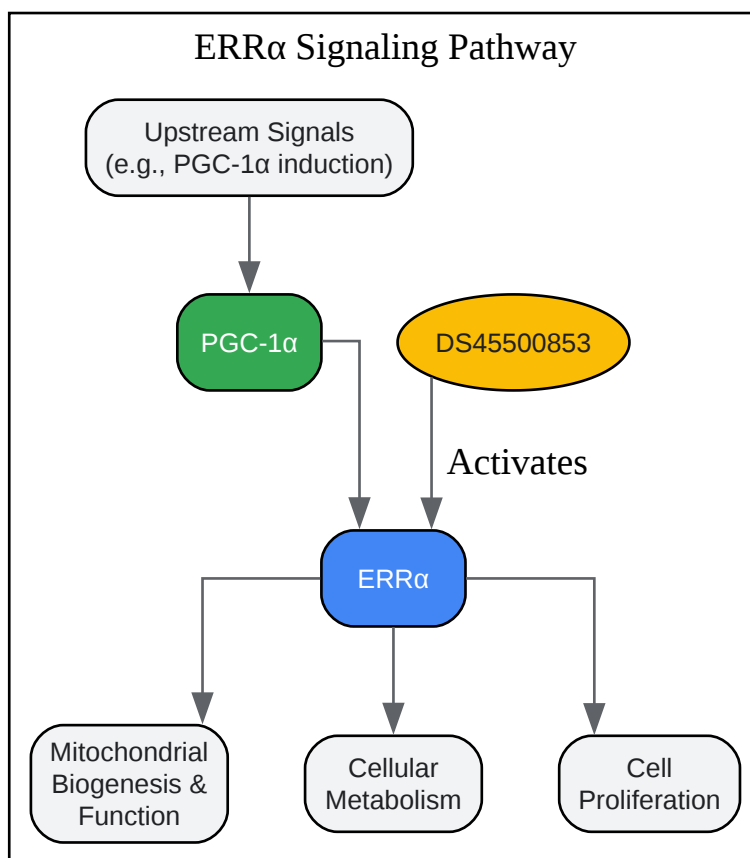
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Caption: Mechanism of action of **DS45500853** as an ERR α agonist.



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Caption: Workflow for characterizing a novel ERR α agonist.



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Caption: Simplified ERR α signaling pathway activated by **DS45500853**.

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